

Personal protective equipment for handling 3-amino-N-(4-methoxyphenyl)benzamide

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Compound of Interest

Compound Name: 3-amino-N-(4-methoxyphenyl)benzamide

Cat. No.: B040881

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Essential Safety and Handling Guide for 3-amino-N-(4-methoxyphenyl)benzamide

This guide provides critical safety, handling, and disposal information for **3-amino-N-(4-methoxyphenyl)benzamide** (CAS No. 120-35-4), also known as 3-amino-4-methoxy-N-phenylbenzamide. This document is intended for researchers, scientists, and drug development professionals to ensure a safe laboratory environment and mitigate potential risks associated with the handling of this chemical.

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₁₄ H ₁₄ N ₂ O ₂
Molecular Weight	242.27 g/mol [1]
Appearance	Beige powder[2]
Melting Point	154 °C[2]
Oral LD50 (Rat)	> 2000 mg/kg bw[2]
Dermal LD50 (Rat)	> 2000 mg/kg bw[2]
Log Pow	2.08[3]

Hazard Identification and Personal Protective Equipment (PPE)

This chemical is classified as a potential irritant. While some reports indicate it does not meet GHS hazard criteria, others suggest it may cause skin irritation, serious eye irritation, and respiratory irritation.[1][4][5] Therefore, a comprehensive PPE strategy is essential.

Protection Level	Equipment	Purpose
Primary Engineering Control	Certified Chemical Fume Hood	To minimize inhalation exposure to dust or vapors.
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles protect against splashes; a face shield offers broader protection.[2][3]
Hand Protection	Chemical-Resistant Gloves (Nitrile or Neoprene)	To prevent skin contact. Double-gloving is recommended, with frequent changes.[6][7]
Body Protection	Flame-Resistant Laboratory Coat	To protect skin and personal clothing from contamination.[2][7]
Foot Protection	Closed-Toe, Chemical-Resistant Shoes	To protect feet from spills and falling objects.[7][8]
Respiratory Protection	NIOSH-Approved Respirator	Required when working outside of a fume hood or if engineering controls are insufficient.[2][6]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **3-amino-N-(4-methoxyphenyl)benzamide** is crucial for safety and experimental integrity.

Step 1: Pre-Handling Preparation

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment.
- SDS Review: Ensure all personnel have read and understood the Safety Data Sheet.
- Emergency Equipment: Verify that a safety shower, eyewash station, and fire extinguisher are readily accessible.[\[4\]](#)

Step 2: Donning Personal Protective Equipment (PPE)

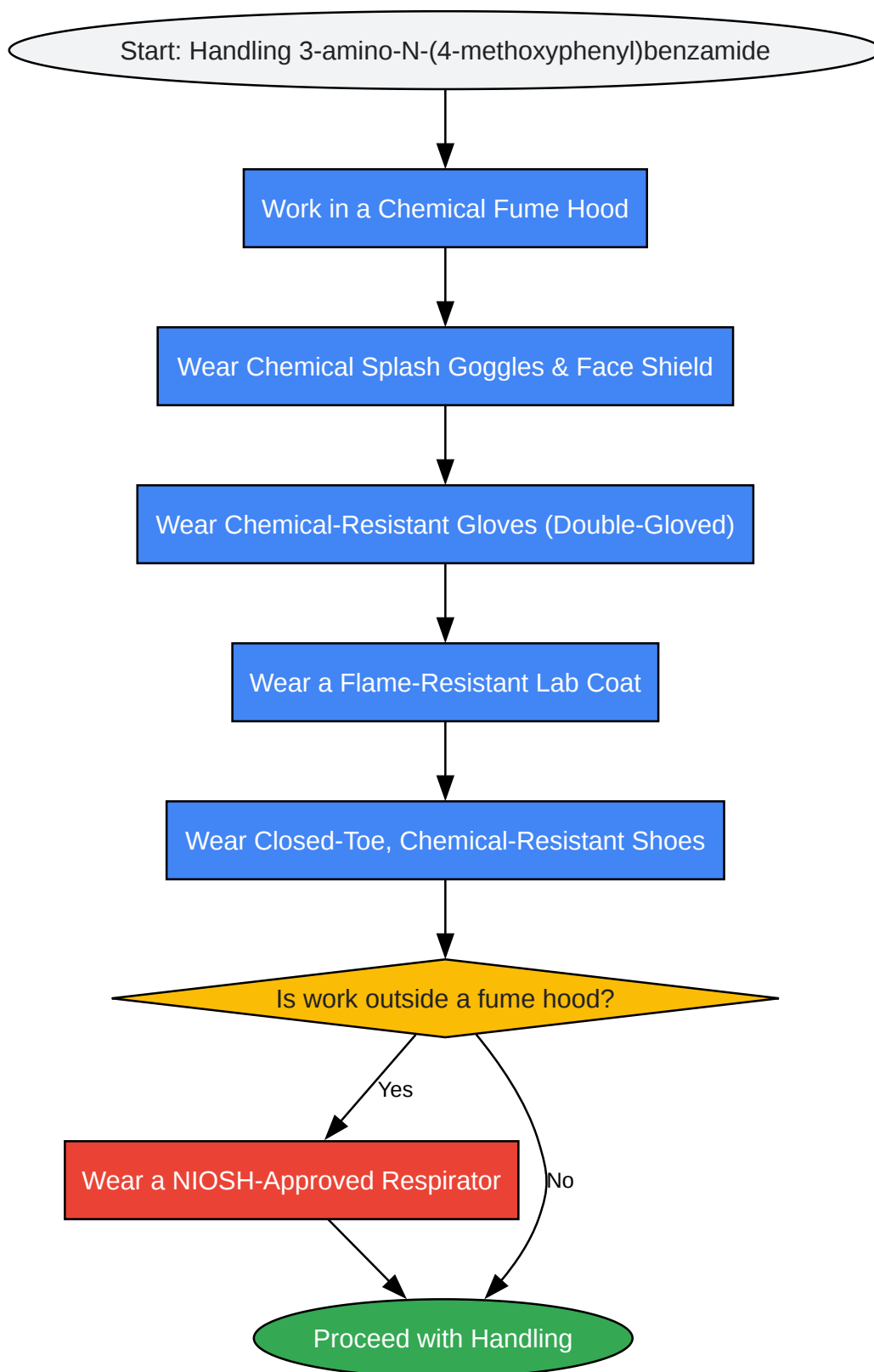
- Before entering the handling area, don all required PPE as outlined in the table above.

Step 3: Chemical Handling

- Ventilation: All handling of this compound should occur within a certified chemical fume hood to minimize inhalation risks.[\[2\]](#)
- Weighing: When weighing the solid compound, use a balance inside the fume hood or in a ventilated balance enclosure to avoid dust formation.[\[3\]](#)
- Dissolving: When preparing solutions, add the solid to the solvent slowly to prevent splashing.
- Reactions: For chemical reactions, use appropriate glassware and ensure the apparatus is securely set up within the fume hood.

Step 4: Post-Handling Procedures

- Decontamination: Wipe down the work area in the fume hood with an appropriate solvent and cleaning agent.
- Hand Washing: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[\[4\]](#)



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Caption: PPE Selection Workflow for Handling **3-amino-N-(4-methoxyphenyl)benzamide**.

Disposal Plan: Step-by-Step Waste Management

Proper disposal of **3-amino-N-(4-methoxyphenyl)benzamide** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

Step 1: Waste Segregation and Collection

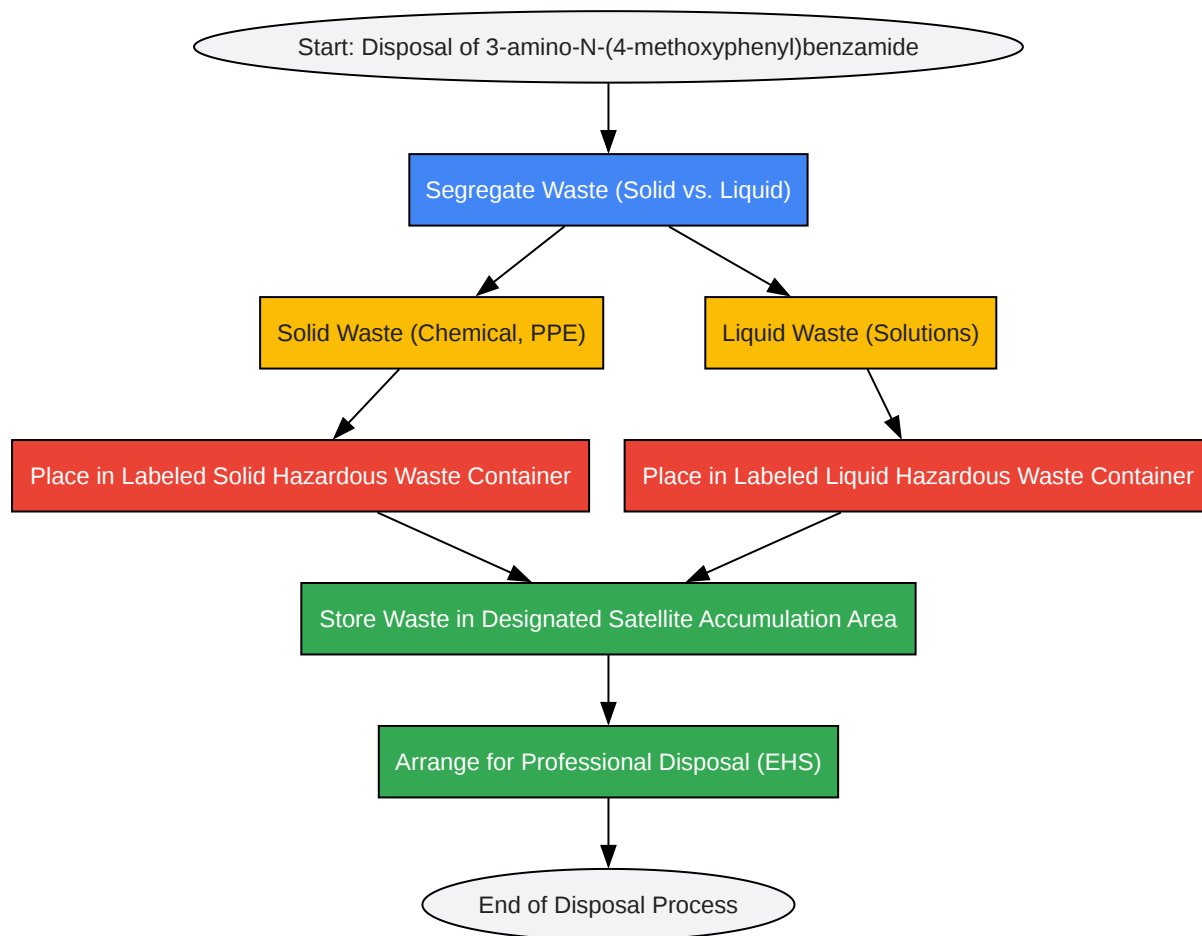
- Solid Waste:
 - Contaminated PPE (gloves, etc.): Place in a designated solid hazardous waste container.
 - Excess Solid Chemical: Collect in a clearly labeled, sealed, and appropriate hazardous waste container.
- Liquid Waste:
 - Solutions containing **3-amino-N-(4-methoxyphenyl)benzamide**: Collect in a labeled, sealed, and appropriate solvent waste container. Do not mix with incompatible waste streams.

Step 2: Waste Container Management

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name, and associated hazards.^[9]
- Storage: Store waste containers in a designated satellite accumulation area within the laboratory, preferably in secondary containment. The area should be cool, dry, and well-ventilated.

Step 3: Arranging for Disposal

- Professional Disposal: The disposal of this chemical waste must be handled by a licensed hazardous waste disposal company or your institution's Environmental Health and Safety (EHS) department.^{[4][9]}
- Documentation: Complete all necessary waste disposal forms as required by your institution and the disposal company.



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Caption: Operational and Disposal Workflow for **3-amino-N-(4-methoxyphenyl)benzamide**.

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